

Spectroscopic Profile of 6-Bromoquinazoline: A Technical Guide

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Compound of Interest

Compound Name: 6-Bromoquinazoline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **6-bromoquinazoline**, a key heterocyclic compound with significant applications in medicinal chemistry and drug development.[1] Due to the limited availability of publicly accessible, experimentally verified spectral data for the parent **6-bromoquinazoline**, this guide presents representative data from a closely related derivative, 6-bromo-2-mercapto-3-phenylquinazolin-4(3H)-one, to provide insight into the expected spectral characteristics.[2]

This document details generalized experimental protocols for Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) and outlines a typical workflow for the spectral characterization of such compounds.

Representative Spectral Data

While specific data for **6-bromoquinazoline** is not readily available in the cited literature, the following tables summarize the quantitative ^1H NMR, ^{13}C NMR, and MS data for a representative derivative, providing a reference for the types of signals and fragments to be expected.

^1H NMR Spectral Data

The ^1H NMR spectrum provides information about the chemical environment of hydrogen atoms in a molecule. The following data was obtained for a derivative in CDCl_3 at 500 MHz.[2]

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment (Representative Derivative)
8.39	d	2.0	quinazoline H
7.85	dd	9.0, 2.0	quinazoline H
7.58	d	8.5	quinazoline H

^{13}C NMR Spectral Data

The ^{13}C NMR spectrum reveals the carbon framework of a molecule. The data below for a derivative was recorded in CDCl_3 at 125 MHz.[2]

Chemical Shift (δ) ppm	Assignment (Representative Derivative)
160.60	C=O
158.04	C=N
146.60	Ar-C
138.26	Ar-C
137.75	Ar-C
135.77	Ar-C
121.32	Ar-C
118.99	Ar-C-Br

Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. The presence of a bromine atom results in a characteristic isotopic pattern (^{79}Br and ^{81}Br) in the mass spectrum.[2] The molecular weight of **6-bromoquinazoline** is 209.04 g/mol, and its exact mass is 207.96361 Da.

m/z	Relative Intensity (%)	Assignment (Representative Derivative)
438.1	13.09	[M] ⁺
403.1	37.90	[M-Cl] ⁺
329.0	24.16	
252.1	28.42	
181.1	96.56	
105.1	100	

Experimental Protocols

The following are generalized protocols for acquiring the spectral data for quinazoline derivatives.

NMR Spectroscopy

Sample Preparation:

- Weigh approximately 10-20 mg of the compound for ¹H NMR and 50-100 mg for ¹³C NMR.
- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean, dry vial.
- Transfer the solution to a 5 mm NMR tube using a Pasteur pipette.

Instrumentation and Data Acquisition:

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended.
- ¹H NMR Parameters:
 - Pulse Program: Standard one-pulse sequence.
 - Temperature: 298 K (25 °C).

- Spectral Width: 12-15 ppm.
- Acquisition Time: 2-4 seconds.
- Relaxation Delay: 1-5 seconds.
- ¹³C NMR Parameters:
 - Pulse Program: Standard proton-decoupled pulse sequence.
 - Temperature: 298 K (25 °C).
 - Spectral Width: 200-220 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2 seconds.

Mass Spectrometry

Sample Introduction and Ionization:

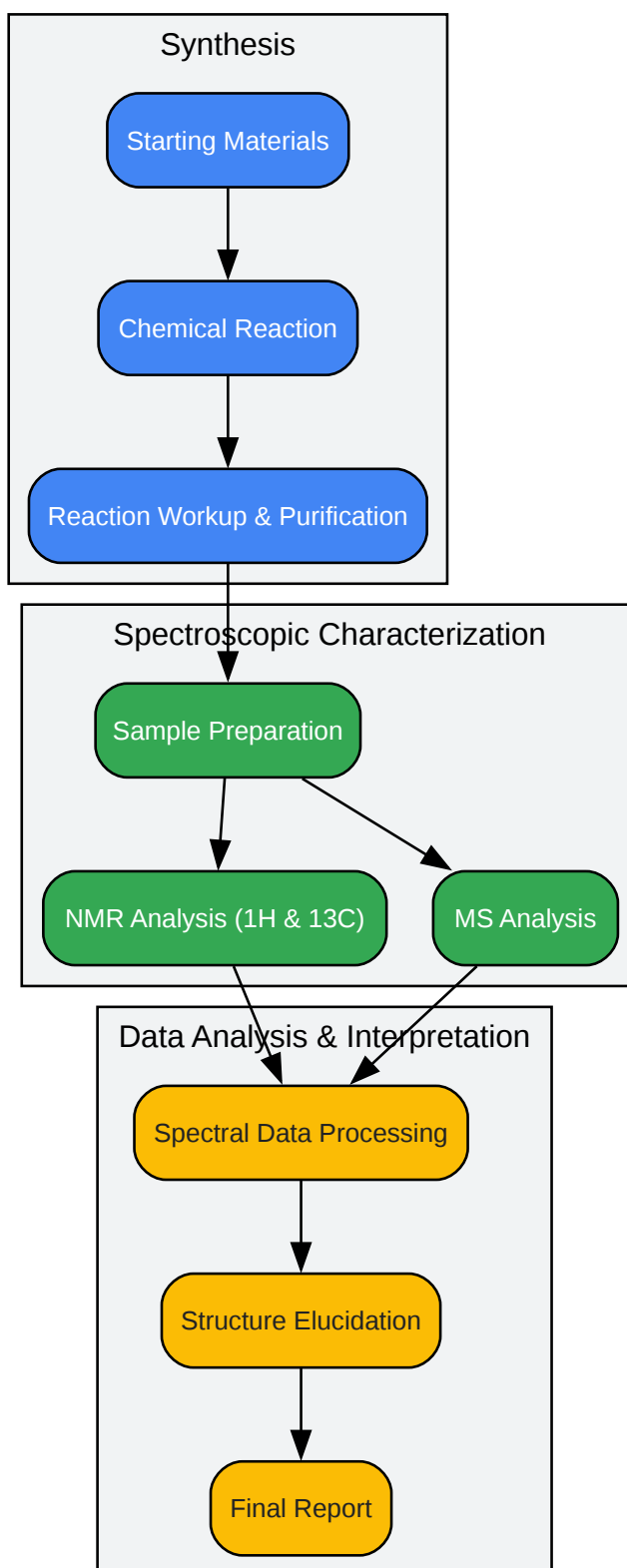
- The sample is introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- Electron Ionization (EI) is a common method for such compounds.

Mass Analysis:

- The ionized fragments are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- The detector records the abundance of each ion, generating the mass spectrum.

Workflow for Spectral Characterization

The following diagram illustrates the logical workflow for the synthesis and spectral characterization of a compound like **6-bromoquinazoline**.



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Caption: Workflow for Synthesis and Spectral Analysis.

This guide provides a foundational understanding of the spectral characteristics and analytical methodologies relevant to **6-bromoquinazoline** and its derivatives. For definitive identification and characterization, it is recommended to acquire and analyze the spectral data of a pure sample of **6-bromoquinazoline**.

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References

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